

4-Chloro-3-nitrocinnamic acid CAS number and properties

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Compound of Interest

Compound Name: 4-Chloro-3-nitrocinnamic acid

CAS No.: 199679-38-4; 20797-48-2

Cat. No.: B2751821

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Technical Monograph: 4-Chloro-3-Nitrocinnamic Acid

Executive Summary

4-Chloro-3-nitrocinnamic acid is a highly functionalized phenylpropanoid building block characterized by its electron-deficient aromatic core.^[1] Distinguished by the presence of an ortho-nitro group relative to the chlorine atom, this compound exhibits unique reactivity patterns—specifically Nucleophilic Aromatic Substitution (S_NAr)—that make it a critical intermediate in the synthesis of heterocyclic pharmaceuticals, particularly quinolines and indoles. This guide outlines its physicochemical profile, validated synthetic protocols, and strategic applications in medicinal chemistry.

Chemical Identity & Physicochemical Profile^{[2][3][4][5][6][7][8][9][10]}

The compound exists predominantly as the trans (

) isomer, which is thermodynamically favored during Knoevenagel condensation. Its high melting point and low water solubility necessitate specific solvent systems for processing.

Table 1: Physicochemical Specifications

Property	Specification	Notes
CAS Number	20797-48-2	
IUPAC Name	(2E)-3-(4-Chloro-3-nitrophenyl)prop-2-enoic acid	
Molecular Formula	C ₉ H ₆ ClNO ₄	
Molecular Weight	227.60 g/mol	
Appearance	Yellow crystalline powder	Color intensity varies with purity
Melting Point	188–190 °C	Literature standard [1]
Solubility	Soluble: DMSO, DMF, Ethanol (hot) Insoluble: Water, Hexane	pKa ~3.8 (Predicted) due to electron-withdrawing groups
Reactivity Class	Electrophile / Michael Acceptor	Activated for S _N Ar at C4

Synthetic Methodology

The industrial standard for synthesizing **4-Chloro-3-nitrocinnamic acid** is the Knoevenagel Condensation.[1] This route is preferred over the Heck reaction due to the lower cost of reagents and the avoidance of transition metal scavengers in early-stage synthesis.

Protocol: Knoevenagel Condensation

Objective: Synthesis of **4-Chloro-3-nitrocinnamic acid** from 4-chloro-3-nitrobenzaldehyde.

Reagents:

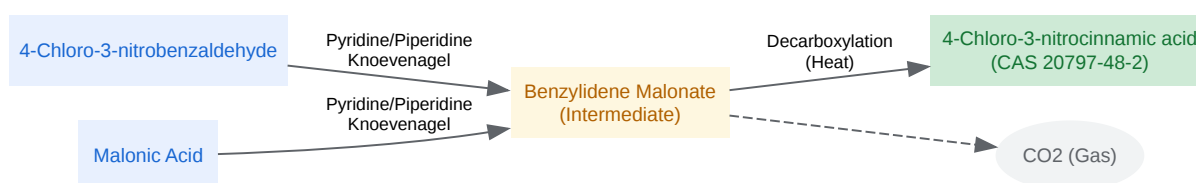
- 4-Chloro-3-nitrobenzaldehyde (1.0 eq)[1][2]
- Malonic acid (1.2 eq)

- Pyridine (Solvent/Base, 5.0 vol)
- Piperidine (Catalyst, 0.05 eq)

Step-by-Step Workflow:

- Charge: In a round-bottom flask equipped with a reflux condenser, dissolve 4-chloro-3-nitrobenzaldehyde in pyridine.
- Addition: Add malonic acid and the catalytic amount of piperidine.
- Reflux: Heat the mixture to 100–110 °C for 4–6 hours. Scientist Note: Monitor CO₂ evolution. The reaction is driven by the decarboxylation of the intermediate dicarboxylic acid.
- Quench: Cool the mixture to room temperature and pour slowly into an excess of ice-cold HCl (1M). Critical: The pH must be <2 to ensure the product precipitates as the free acid rather than the pyridinium salt.
- Isolation: Filter the yellow precipitate. Wash copiously with water to remove residual pyridine.
- Purification: Recrystallize from Ethanol/Water (9:1) to remove unreacted aldehyde.

Visualization: Synthetic Pathway



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Figure 1: Knoevenagel condensation pathway involving in-situ decarboxylation to yield the target cinnamic acid.[1]

Reactivity & Functionalization Strategy

As a Senior Scientist, it is crucial to recognize that this molecule is not just a carboxylic acid; it is a trifunctional scaffold. The interplay between the nitro, chloro, and acrylic acid groups allows for divergent synthesis.

A. The S_NAr "Hotspot"

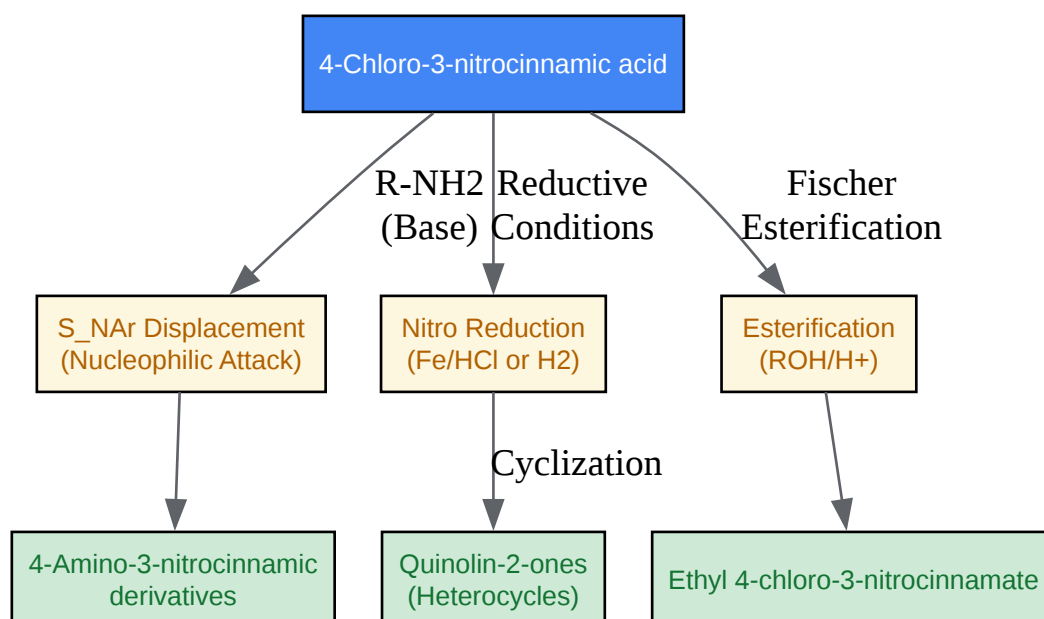
The nitro group at the ortho position (C3) strongly withdraws electron density from the C4 carbon, activating the chlorine atom for Nucleophilic Aromatic Substitution (S_NAr).

- Application: Reaction with primary amines (R-NH₂) displaces the chloride to form 4-amino-3-nitrocinnamic acid derivatives.^[1]
- Why it matters: This is a key step in synthesizing quinolone antibiotics and kinase inhibitors where the C4-nitrogen bond is essential.^[1]

B. Reductive Cyclization

Reduction of the nitro group (using Fe/HCl or H₂/Pd) yields an aniline intermediate. If the carboxylic acid is derivatized (e.g., to an ester or amide), this can spontaneously cyclize to form Quinolin-2(1H)-ones or Hydroquinolines.^[1]

Visualization: Divergent Reactivity



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Figure 2: Divergent synthetic pathways utilizing the activated chlorine and nitro functionalities.

Pharmaceutical Applications

4-Chloro-3-nitrocinnamic acid serves as a "Privileged Structure" precursor in drug discovery.
[\[1\]](#)

- **Kinase Inhibitors:** The cinnamic backbone mimics the ATP-binding motif in certain tyrosine kinase inhibitors. The 4-chloro group is often substituted with solubilizing heterocycles (e.g., piperazines) to improve pharmacokinetics [\[2\]](#).[\[1\]](#)
- **Antibacterial Agents:** Derivatives synthesized via the SNAr pathway have shown efficacy against Gram-positive bacteria by inhibiting cell wall synthesis enzymes.[\[1\]](#)
- **Photosensitive Polymers:** The cinnamic acid moiety can undergo [2+2] photocycloaddition. While less common for the nitro-derivative, this property is utilized in creating cross-linkable hydrogels for drug delivery.[\[1\]](#)

Handling & Safety (GHS)

Signal Word:WARNING

Hazard Class	Code	Statement
Skin Irritation	H315	Causes skin irritation. [1]
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation. [1]

Storage Protocol:

- Store in a cool, dry place (Room Temperature, 15–25 °C).
- Keep container tightly closed to prevent hydrolysis or moisture uptake.
- Incompatibility: Strong oxidizing agents and strong bases.

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 24858105, **4-Chloro-3-nitrocinnamic acid**. Retrieved February 4, 2026, from [\[Link\]](#)
- GlobalChemMall. (n.d.). **4-Chloro-3-nitrocinnamic acid** Properties and Suppliers. Retrieved February 4, 2026, from [\[Link\]](#)

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